

# Applications of Ethyl 10(Z),13(Z)-nonadecadienoate in cosmetics and pharmaceuticals

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## Compound of Interest

Compound Name: Ethyl 10(Z),13(Z)-nonadecadienoate

Cat. No.: B15546770

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## Ethyl 10(Z),13(Z)-nonadecadienoate: Applications in Cosmetics and Pharmaceuticals

Disclaimer: Limited direct experimental data is publicly available for **Ethyl 10(Z),13(Z)-nonadecadienoate**. The following application notes and protocols are based on the established properties of structurally similar polyunsaturated fatty acid esters and are provided as illustrative examples for research and development purposes.

### Introduction

**Ethyl 10(Z),13(Z)-nonadecadienoate** is a polyunsaturated fatty acid (PUFA) ester. Its structure, featuring a C19 carbon chain with two cis double bonds, suggests potential for beneficial applications in both cosmetics and pharmaceuticals. PUFA esters are known for their emollient, skin barrier-enhancing, and anti-inflammatory properties. This document outlines potential applications, presents hypothetical data, and provides detailed experimental protocols to guide research in these areas.

### Cosmetic Applications

#### Application Note 1: Emollient and Skin Barrier Function

**Ethyl 10(Z),13(Z)-nonadecadienoate** is proposed as a functional emollient in cosmetic formulations. Its unsaturated nature suggests it can integrate into the lipid matrix of the stratum corneum, helping to improve skin softness, hydration, and barrier integrity.

#### Key Proposed Attributes:

- **Emolliency:** Provides a non-greasy, smooth feel to skin.
- **Skin Barrier Repair:** May enhance the synthesis of key lipids like ceramides, which are crucial for a healthy skin barrier.[\[1\]](#)[\[2\]](#)
- **Moisture Retention:** By reinforcing the skin barrier, it can help reduce transepidermal water loss (TEWL).[\[1\]](#)

#### Hypothetical Efficacy Data:

To evaluate its efficacy, a prototype cream containing 2% **Ethyl 10(Z),13(Z)-nonadecadienoate** could be tested on human volunteers. The following table summarizes potential expected outcomes compared to a placebo cream.

Parameter	Baseline	After 4 Weeks (Placebo)	After 4 Weeks (2% Ethyl 10(Z),13(Z)-nonadecadienoate)
Skin Hydration (Corneometer units)	35 ± 5	38 ± 5	55 ± 6
Transepidermal Water Loss (g/m <sup>2</sup> /h)	15 ± 2	14 ± 2	8 ± 1.5
Skin Roughness (Arbitrary Units)	80 ± 10	75 ± 9	50 ± 8

## Experimental Protocol 1: In Vitro Assessment of Skin Barrier Function using Human Skin Explants

This protocol describes a method to assess the effect of **Ethyl 10(Z),13(Z)-nonadecadienoate** on skin barrier integrity by measuring Transepidermal Water Loss (TEWL).[\[3\]](#)[\[4\]](#)[\[5\]](#)

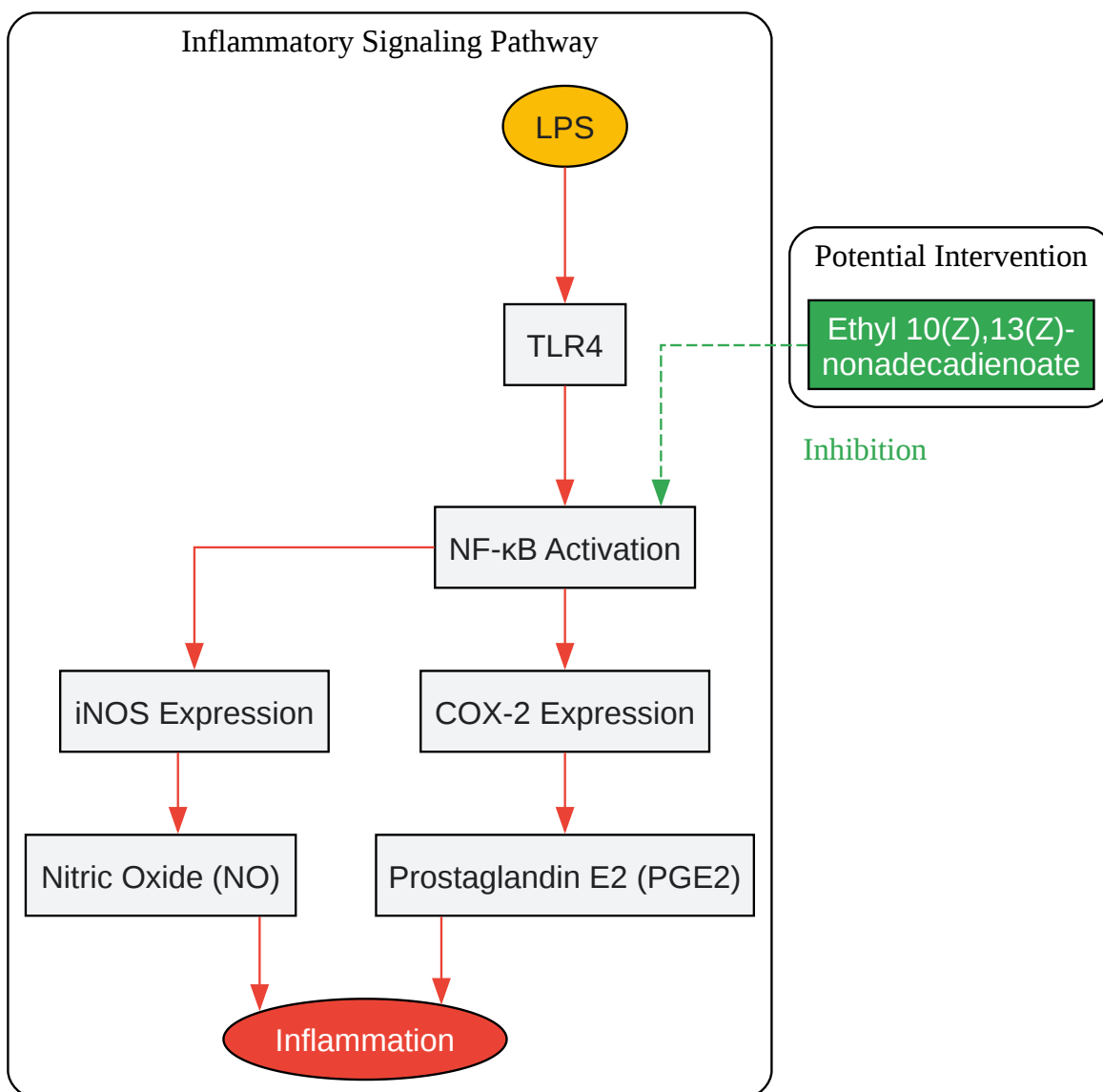
#### Materials:

- Full-thickness human skin explants
- Franz diffusion cells
- Phosphate-buffered saline (PBS)
- Test formulation (e.g., 2% **Ethyl 10(Z),13(Z)-nonadecadienoate** in a suitable vehicle)
- Placebo formulation (vehicle only)
- TEWL measurement device (e.g., Tewameter®)
- Sodium dodecyl sulfate (SDS) for barrier disruption (positive control)

#### Procedure:

- Mount skin explants in Franz diffusion cells with the stratum corneum facing upwards.
- Equilibrate the explants with PBS in the receptor chamber for 1 hour.
- Measure baseline TEWL for each explant.
- Apply a defined amount of the test formulation, placebo, or SDS solution to the skin surface.
- Incubate for 24 hours under controlled temperature and humidity.
- After incubation, gently remove any excess formulation.
- Measure TEWL again at specified time points (e.g., 24, 48, and 72 hours) to assess barrier recovery.

**Data Analysis:** Compare the TEWL values of the test formulation group with the placebo and SDS groups. A significant decrease in TEWL compared to the disrupted control would indicate a positive effect on skin barrier function.



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